

KW-5805: A Technical Overview of its Chemical Structure, Properties, and Pharmacological Profile

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Compound of Interest

Compound Name: KW-5805

Cat. No.: B1673877

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Abstract

KW-5805, chemically identified as N-(5,11-dihydro-benzoxepino[3,4-b]pyridin-11-yl)-N',N'-diethylethane-1,2-diamine, is a tricyclic compound that was investigated for its potential as an anti-ulcer agent. This document provides a comprehensive technical overview of its chemical structure, and available pharmacological properties. While specific quantitative physicochemical and spectroscopic data are not readily available in public literature, this guide synthesizes the existing knowledge from pharmacological studies to offer insights into its mechanism of action and therapeutic potential. The development of **KW-5805** has been discontinued.

Chemical Structure and Identification

KW-5805 possesses a unique tricyclic core structure, a dibenz[b,f]oxepine ring system fused with a pyridine moiety. This foundational structure is further functionalized with a diethylaminoethylamino side chain, which is crucial for its pharmacological activity.

Identifier	Value
IUPAC Name	N-(5,11-dihydro-benzoxepino[3,4-b]pyridin-11-yl)-N',N'-diethylethane-1,2-diamine
Molecular Formula	C ₁₉ H ₂₅ N ₃ O
SMILES	<chem>CCN(CC)CCNC1C2=C(COC3=CC=CC=C13)N=CC=C2</chem>
InChI	InChI=1S/C19H25N3O/c1-3-22(4-2)13-12-21-19-15-9-7-11-20-17(15)14-23-18-10-6-5-8-16(18)19/h5-11,19,21H,3-4,12-14H2,1-2H3
InChIKey	BXCYLESSZNSFJ-UHFFFAOYSA-N
CAS Number	113302-01-5

Physicochemical and Spectroscopic Properties

Detailed experimental data regarding the physical and chemical properties of **KW-5805**, such as melting point, boiling point, solubility, and pKa, are not extensively reported in the available scientific literature. Similarly, comprehensive spectroscopic data (¹H-NMR, ¹³C-NMR, Mass Spectrometry, and IR) for the definitive characterization of **KW-5805** are not publicly accessible. For research purposes, these properties would need to be determined experimentally.

Pharmacological Properties

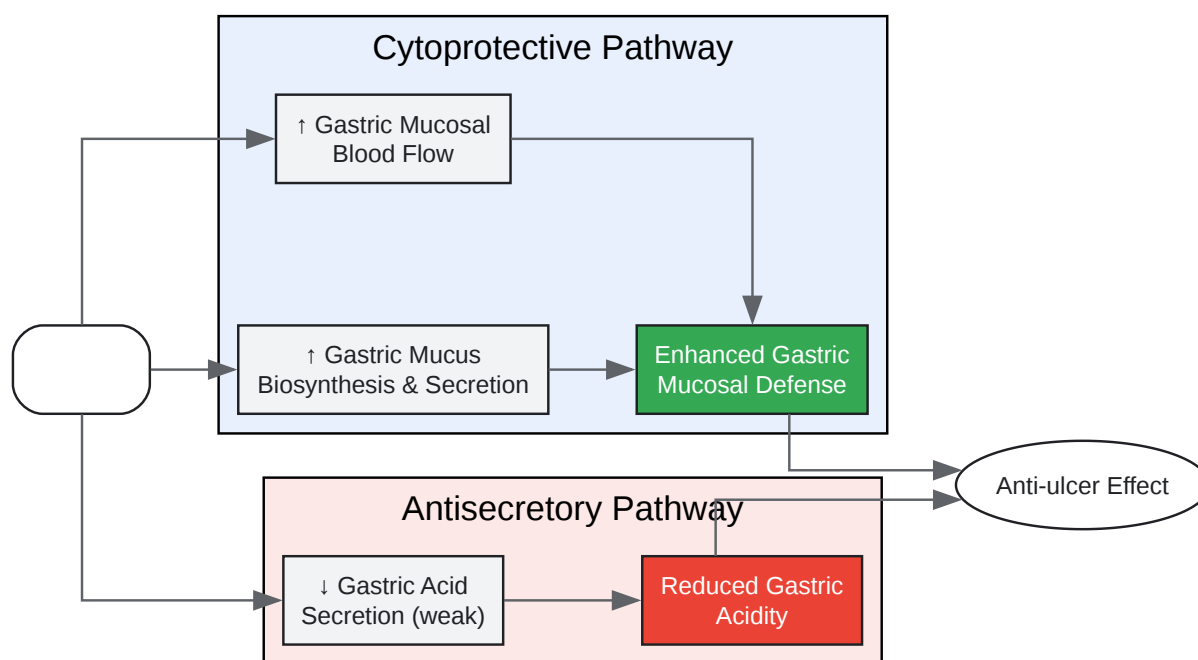
KW-5805 was primarily investigated as an anti-ulcer agent, demonstrating a dual mechanism of action involving both gastric mucosal protection (cytoprotection) and a weak antisecretory effect.

Mechanism of Action

The anti-ulcer effects of **KW-5805** are attributed to its ability to enhance the defensive factors of the gastric mucosa and, to a lesser extent, inhibit gastric acid secretion.

- **Cytoprotective Effects:** **KW-5805** promotes the biosynthesis, storage, and secretion of gastric mucus. It also improves gastric mucosal hemodynamics, which is crucial for maintaining the integrity of the gastric lining.
- **Antisecretory Effects:** **KW-5805** exhibits a weak inhibitory effect on gastric acid secretion. Studies in pylorus-ligated rats have shown this effect to be less potent than that of established anti-ulcer drugs like pirenzepine and cimetidine.

The following diagram illustrates the proposed pharmacological actions of **KW-5805**:



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Proposed Mechanism of Action of **KW-5805**.

Pharmacodynamic Data

The anti-ulcer activity of **KW-5805** has been quantified in various animal models. The following table summarizes the reported median effective dose (ED₅₀) values.

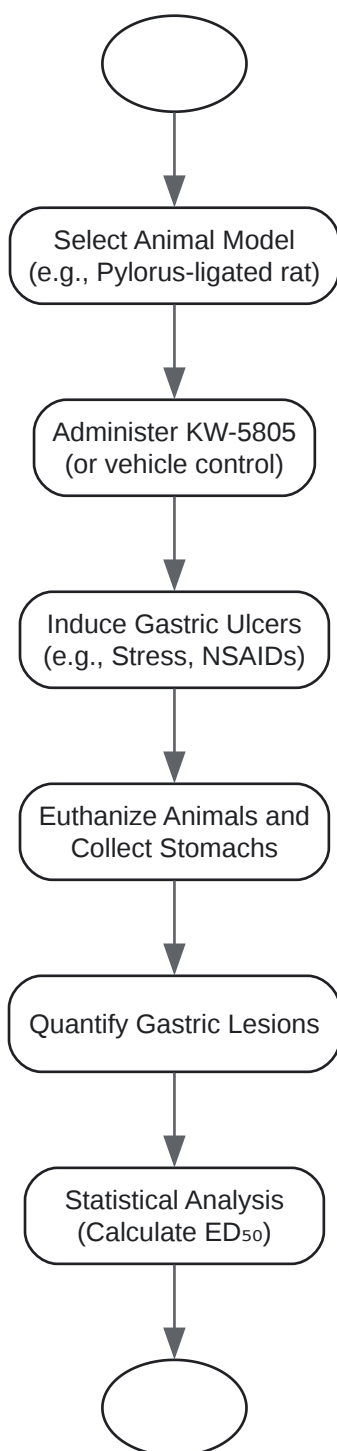
Experimental Model	Parameter Measured	ED ₅₀ (mg/kg, p.o.)
Stress-induced ulcer (rat)	Ulcer formation	1.2 - 10.0
Aspirin-induced ulcer (rat)	Ulcer formation	1.2 - 10.0
Indomethacin-induced ulcer (rat)	Ulcer formation	1.2 - 10.0
Mepirizole-induced duodenal ulcer (rat)	Ulcer formation	1.2 - 10.0
Necrotizing agent-induced gastric lesions (rat)	Lesion formation	4.5 - 39.8

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and evaluation of **KW-5805** are not fully available in the public domain. However, the literature describes the general methodologies used in its pharmacological assessment.

General Workflow for In Vivo Anti-ulcer Activity Assessment

The following diagram outlines a typical workflow for evaluating the anti-ulcer efficacy of a compound like **KW-5805** in a preclinical setting.



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